

Application of N-(Triethoxysilylpropyl)urea in Polymer Composite Materials

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Compound of Interest

Compound Name: *N*-(Triethoxysilylpropyl)urea

Cat. No.: B1293867

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

The development of high-performance polymer composites often faces the challenge of poor interfacial adhesion between hydrophilic inorganic fillers (e.g., glass fibers, silica) and hydrophobic organic polymer matrices. This incompatibility can lead to suboptimal mechanical properties and reduced durability, particularly under environmental stress. **N-(Triethoxysilylpropyl)urea** (CAS No. 23779-32-0) is a bifunctional organosilane coupling agent designed to overcome this issue. It acts as a molecular bridge, forming a robust and stable interface between the inorganic reinforcement and the polymer matrix, thereby significantly enhancing the overall performance of the composite material.^{[1][2]} This document provides detailed application notes, performance data, and experimental protocols for the use of **N-(Triethoxysilylpropyl)urea** in polymer composites.

Chemical Properties

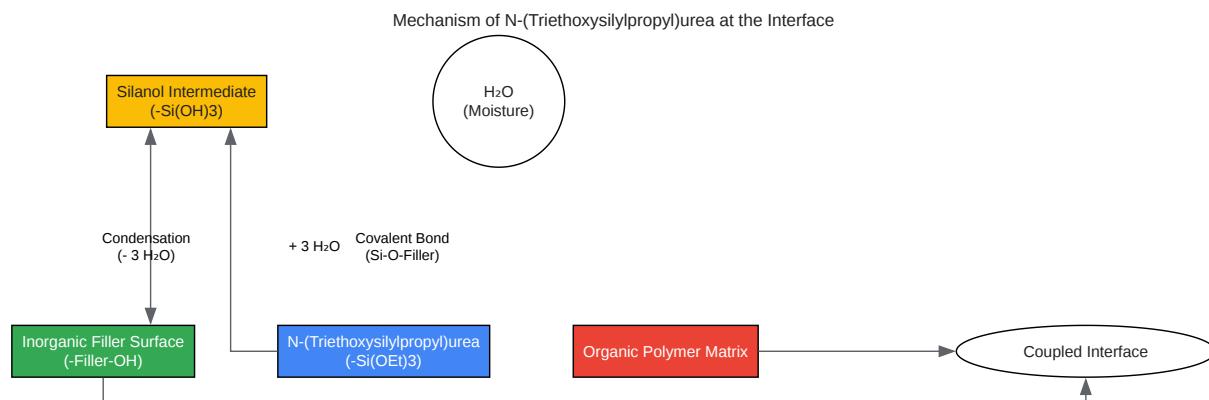
Property	Value
Chemical Name	N-(3-Triethoxysilylpropyl)urea
Synonyms	3-Ureidopropyltriethoxysilane
CAS Number	23779-32-0
Molecular Formula	C10H24N2O4Si
Molecular Weight	264.39 g/mol
Appearance	Colorless to light yellow liquid

Mechanism of Action

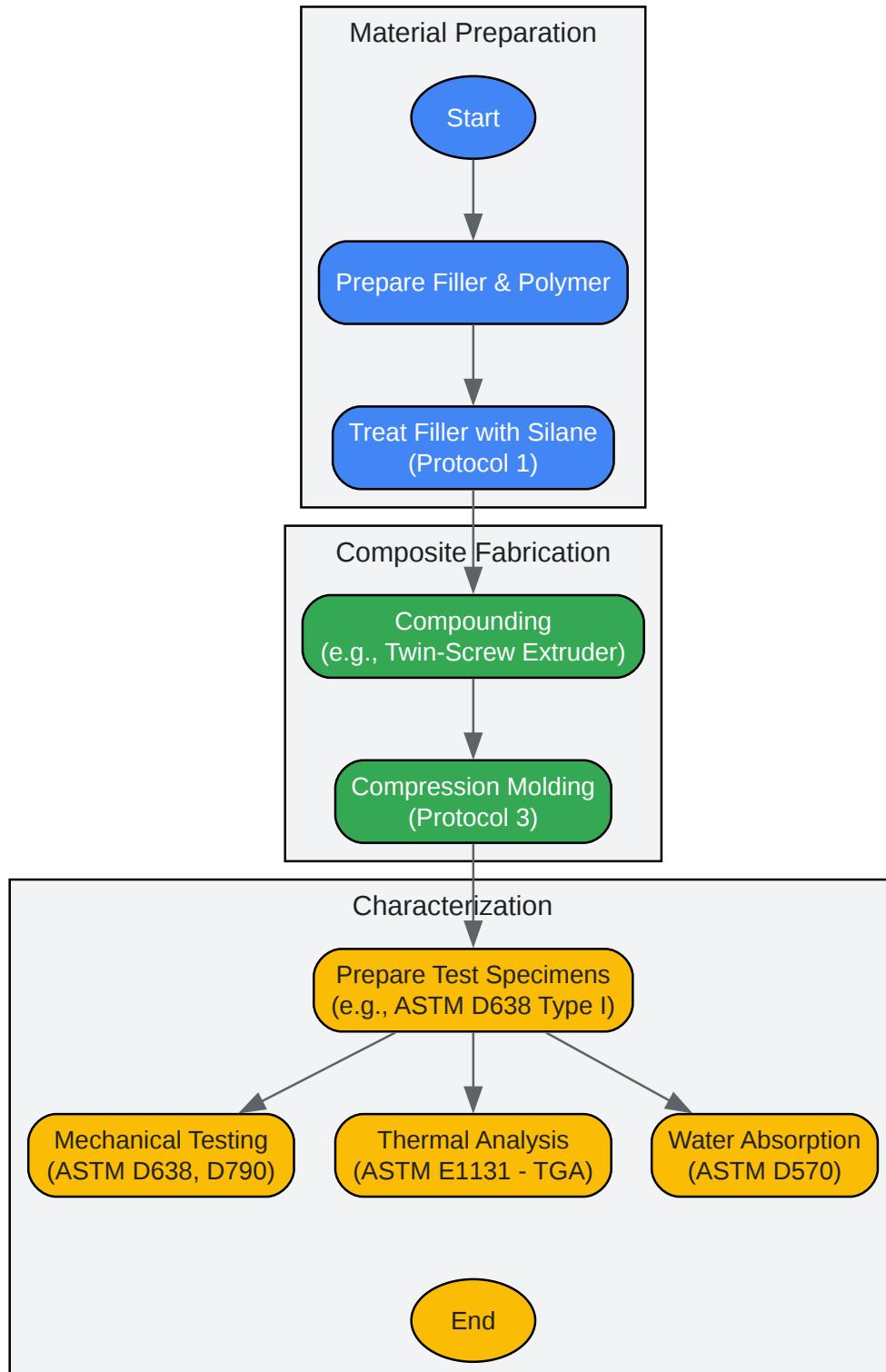
N-(Triethoxysilylpropyl)urea's efficacy stems from its dual-functionality, which allows it to chemically couple dissimilar materials.[\[1\]](#)

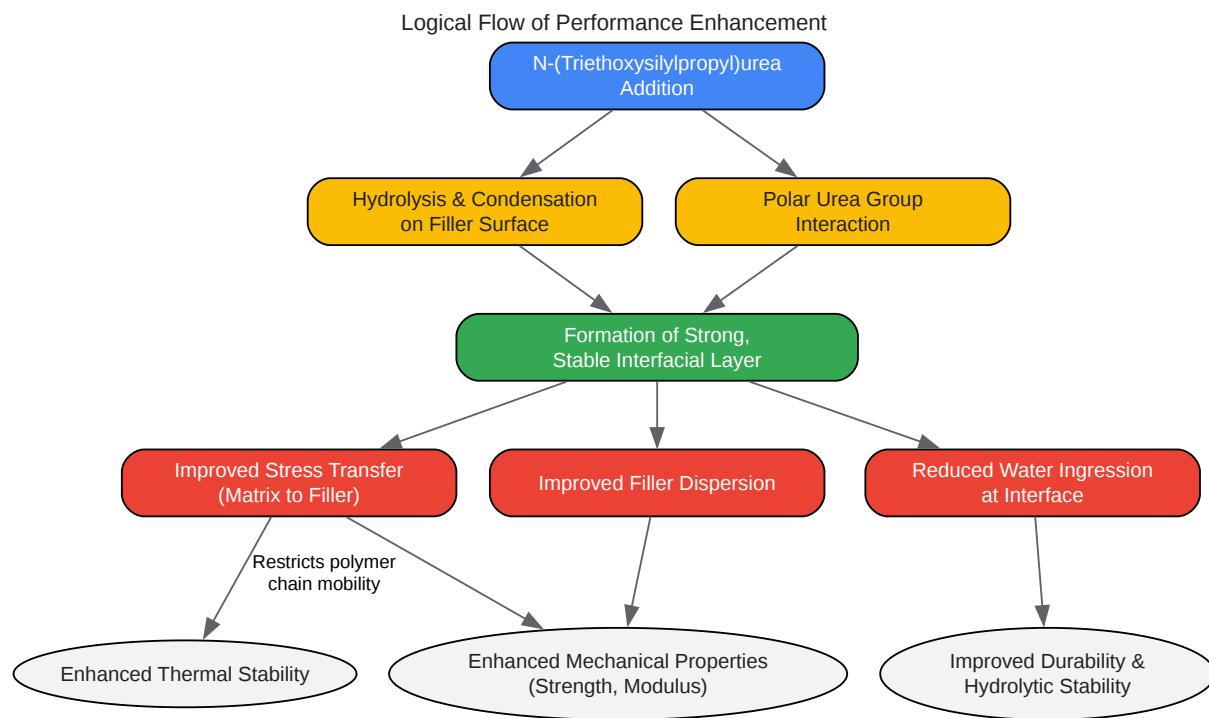
- Reaction with Inorganic Fillers: The triethoxysilyl group (-Si(OCH₂CH₃)₃) undergoes hydrolysis in the presence of moisture (often catalyzed by a weak acid) to form reactive silanol groups (-Si(OH)₃). These silanols then condense with hydroxyl groups present on the surface of inorganic fillers, such as glass or silica, forming strong, covalent siloxane bonds (Si-O-Filler).[\[1\]](#)[\[3\]](#)
- Interaction with Polymer Matrix: The terminal urea group (-NHCONH₂) is organofunctional and polar. It forms strong hydrogen bonds and exhibits good compatibility with a wide range of polymer matrices, including epoxies, polyurethanes, and polyamides. This interaction ensures that the polymer matrix is tightly bound to the surface-modified filler.[\[1\]](#)[\[3\]](#)

The flexible propyl spacer connecting these two functional ends provides a strain-relieving layer at the interface, contributing to the overall toughness of the composite.



Experimental Workflow for Composite Preparation & Testing





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References

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- To cite this document: BenchChem. [Application of N-(Triethoxysilylpropyl)urea in Polymer Composite Materials]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293867#application-of-n-triethoxysilylpropyl-urea-in-polymer-composite-materials\]](https://www.benchchem.com/product/b1293867#application-of-n-triethoxysilylpropyl-urea-in-polymer-composite-materials)

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